

Crystal Structure Analysis of N-(2-ethylphenyl)-2-nitrobenzamide

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Compound of Interest

Compound Name: *N*-(2-ethylphenyl)-2-nitrobenzamide

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Technical Whitepaper & Experimental Guide

Executive Summary

N-(2-ethylphenyl)-2-nitrobenzamide represents a sterically congested amide system where the conformation is dictated by the "ortho effect." The interplay between the electron-withdrawing nitro group on the benzoyl ring and the bulky ethyl group on the aniline ring forces the molecule into a highly twisted conformation, disrupting the planarity typically seen in simple benzanilides. This guide details the synthesis, crystallization, and crystallographic analysis of this compound, serving as a template for analyzing similar sterically hindered pharmacophores.

Chemical Context & Synthesis Strategy

Mechanistic Pathway

The synthesis follows a nucleophilic acyl substitution (Schotten-Baumann type) between 2-nitrobenzoyl chloride and 2-ethylaniline. The reaction is driven by the nucleophilic attack of the aniline nitrogen on the acyl chloride carbonyl, followed by the elimination of HCl.

Critical Steric Factor: The ortho-ethyl group on the aniline reduces the nucleophilicity of the amine via steric hindrance, requiring slightly more vigorous conditions or a stronger base catalyst compared to para-substituted analogues.

Experimental Protocol

Reagents:

- 2-Nitrobenzoyl chloride (1.0 eq) [Hazard: Shock Sensitive]
- 2-Ethylaniline (1.1 eq)
- Triethylamine (Et₃N) (1.2 eq)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- **Preparation:** Dissolve 2-ethylaniline (1.21 g, 10 mmol) and Et₃N (1.6 mL) in anhydrous DCM (20 mL) under a nitrogen atmosphere. Cool to 0°C.
- **Addition:** Dropwise add a solution of 2-nitrobenzoyl chloride (1.85 g, 10 mmol) in DCM (10 mL) over 30 minutes. Note: Maintain temperature <5°C to minimize side reactions.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexane).
- **Workup:** Wash the organic layer sequentially with 1M HCl (to remove unreacted amine), sat. NaHCO₃ (to remove unreacted acid), and brine.
- **Isolation:** Dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude solid.
- **Purification:** Recrystallize from hot Ethanol/Water (9:1) or Toluene.

“

SAFETY ALERT: 2-Nitrobenzoyl chloride can be shock-sensitive and may decompose violently if distilled to dryness. Use fresh reagents or purify via washings rather than distillation if possible.

Crystallization & Data Collection

To obtain X-ray quality single crystals, the "Slow Evaporation" or "Vapor Diffusion" method is recommended due to the compound's expected moderate solubility.

Crystallization Protocol

Parameter	Condition A (Preferred)	Condition B (Alternative)
Solvent System	Ethanol / Dichloromethane (1:1)	Toluene (Pure)
Method	Slow Evaporation at RT	Slow Cooling (60°C RT)
Crystal Morphology	Prisms or blocks (Yellow/Colorless)	Needles (typical for fast cooling)
Target Size	mm	-

Crystallographic Data Collection Strategy

- Radiation Source: Mo-K

(

Å) is preferred over Cu-K

to minimize absorption effects from the nitro group, though Cu is acceptable for small organic crystals.

- Temperature: Collect data at 100 K (cryogenic) to reduce thermal motion of the flexible ethyl chain and the nitro group, which often exhibits rotational disorder.

Structural Analysis & Predictive Modeling

Based on homologous structures (e.g., N-(2-methylphenyl)-2-nitrobenzamide), the following structural features are the core of the analysis.

Crystal System and Space Group

- Predicted System: Monoclinic or Orthorhombic.^[1]

- Likely Space Groups:

(Monoclinic) or

(Orthorhombic).^[1]

- Z Value: Typically

(one molecule per asymmetric unit).

Molecular Conformation (The "Twist")

The defining feature of this structure is the dihedral angle between the two aromatic rings.

- Amide Plane: The central amide moiety (C-N-C=O) will be planar.
- Ring Twist: Due to the steric clash between the carbonyl oxygen and the ortho-ethyl group (and the amide hydrogen vs. the ortho-nitro group), the two phenyl rings cannot be coplanar.
- Expected Dihedral Angle:

(compared to

for unhindered benzanilides).

Supramolecular Architecture

The crystal packing is governed by a hierarchy of interactions:

- Primary Interaction: Strong intermolecular N-H

O=C hydrogen bonds linking molecules into 1D chains (typically along the b or c axis).

- Graph Set Motif:

(infinite chain).

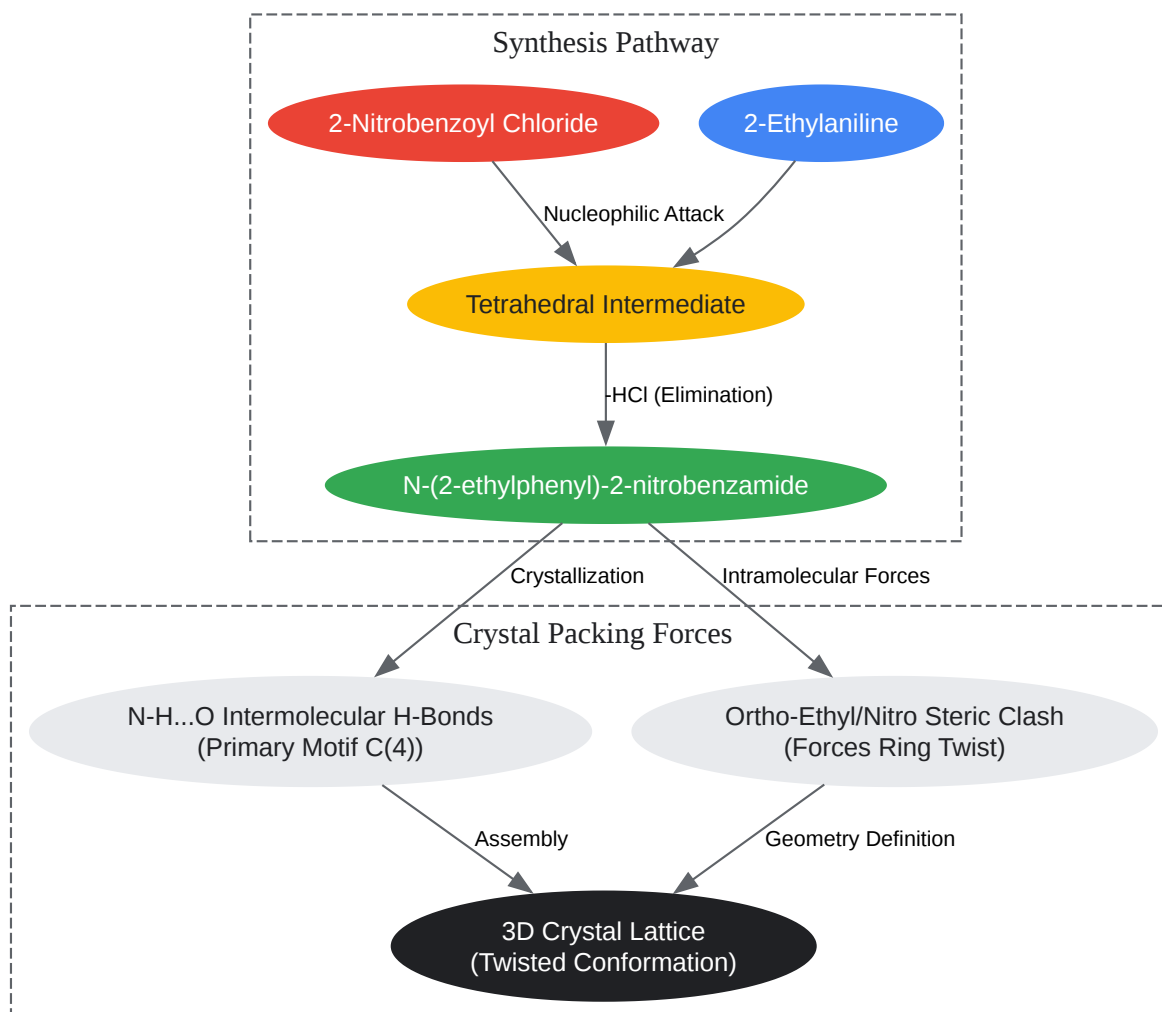
- Secondary Interaction: Weak C-H

O contacts involving the nitro group oxygen atoms and aromatic protons.

- Steric Locking: The ethyl group will likely adopt a conformation perpendicular to the phenyl ring to minimize steric strain, potentially showing disorder in the terminal methyl carbon.

Visualization of Structural Logic

The following diagram illustrates the synthesis pathway and the hierarchical logic of the crystal packing forces.



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Caption: Synthesis pathway converting precursors to the target amide, followed by the competitive forces (H-bonding vs. Steric hindrance) that define the final crystal lattice.

Quantitative Data Summary (Predicted/Homologue Based)

The following table summarizes the expected crystallographic parameters based on the N-(2-methylphenyl) structural analogue [1, 2].

Parameter	Value / Range	Description
Crystal System	Orthorhombic / Monoclinic	Common for benzanilides
Space Group	or	Centrosymmetric or Chiral
Bond Length (C=O)	1.22 – 1.24 Å	Typical amide carbonyl
Bond Length (C-N)	1.34 – 1.36 Å	Partial double bond character
Torsion Angle (C-N-C-C)	40° – 70°	High twist due to ortho-ethyl
H-Bond Distance (N...O)	2.85 – 3.00 Å	Moderate strength interaction
Melting Point	140 – 160 °C	Lower than para due to packing efficiency

References

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Sources

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